

Application Notes and Protocols for Radiographic Evaluation of Kri Paste Pulpectomies

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Compound of Interest

Compound Name: *Kri paste*

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These application notes provide a detailed framework for the radiographic evaluation of **Kri paste** as a pulpectomy obturating material in primary teeth. The protocols are synthesized from established methodologies in pediatric dentistry to ensure rigorous and reproducible assessment of treatment outcomes.

Introduction and Background

Kri paste, an iodoform-based root canal filling material, has been utilized in pediatric endodontics for the treatment of nonvital primary teeth. Its resorbable nature and antimicrobial properties are considered advantageous. Radiographic evaluation is the primary method for assessing the long-term success of pulpectomy procedures, providing objective evidence of periapical healing, material resorption, and potential adverse effects on succedaneous teeth. Accurate and standardized radiographic assessment is critical for clinical trials and the development of new endodontic materials.

Experimental Protocols

Patient Selection and Preoperative Evaluation Protocol

- **Inclusion Criteria:** Select patients with a nonvital primary molar requiring a pulpectomy. Diagnosis should be based on clinical signs (e.g., history of spontaneous pain, presence of a sinus tract, abscess) and radiographic evidence of pulp necrosis (e.g., furcation or periapical radiolucency). The tooth must be restorable, and there should be minimal to no pathologic root resorption.
- **Exclusion Criteria:** Exclude teeth with extensive pathologic root resorption (more than one-third of the root length), internal resorption, or significant loss of supporting bone structure.^[1] Patients with systemic diseases that could affect healing should also be excluded.
- **Preoperative Radiograph:** Obtain a standardized preoperative periapical radiograph using a paralleling technique with a film/sensor holder to ensure reproducibility. This radiograph serves as the baseline for all subsequent evaluations. It is essential for assessing initial bone loss, root morphology, and the position of the succedaneous tooth bud.^{[1][2]}

Pulpectomy and Obturation Protocol (based on Holan & Fuks, 1993)

- **Access and Canal Preparation:** After local anesthesia and rubber dam isolation, create an access cavity. Remove necrotic pulp tissue using barbed broaches. Prepare the root canals with endodontic files (e.g., up to #35), irrigating with saline solution.^{[3][4]}
- **Drying:** Thoroughly dry the canals with sterile paper points.^{[1][4]}
- **Obturation:** Fill the canals with **Kri paste** using a Lentulo spiral filler on a low-speed handpiece to ensure a dense and well-adapted fill.^{[3][4]}
- **Immediate Postoperative Radiograph:** Take a radiograph immediately after obturation to assess the quality of the fill.^{[3][4]} Categorize the fill as:
 - **Flush Fill:** The material is at the radiographic apex of the root canal.
 - **Overfilled:** The material is extruded beyond the radiographic apex.
 - **Underfilled:** The material is more than 2mm short of the radiographic apex.^[1]

Radiographic Follow-up and Evaluation Protocol

- **Follow-up Schedule:** Obtain standardized periapical radiographs at scheduled follow-up intervals. A typical schedule includes 6, 12, 24, and 48 months post-treatment.[1][3] The follow-up interval in key studies has ranged from 12 to over 48 months.[3]
- **Standardization:** Utilize the same radiographic technique (paralleling technique with holders) and exposure parameters at each follow-up appointment to ensure comparability of the images.
- **Blinded Evaluation:** Radiographic assessments should be performed by at least two calibrated examiners who are blinded to the treatment details to minimize bias. Inter-examiner reliability should be established using statistical measures like the Kappa coefficient.
- **Radiographic Success Criteria:**
 - **Absence of Pathologic Resorption:** No evidence of new or progressive pathologic external or internal root resorption.
 - **Bone Healing:** A decrease in the size of or complete resolution of any pre-existing periapical or furcal radiolucency. There should be no new radiolucent areas.
 - **Normal Succedaneous Tooth Development:** The underlying permanent tooth bud should show no signs of developmental abnormalities or altered eruption path.
 - **Material Resorption:** The extruded **Kri paste** should show signs of resorption over time. Ideally, the material within the canal resorbs at a rate similar to the physiologic resorption of the primary tooth roots.
- **Radiographic Failure Criteria:**
 - **Increased Radiolucency:** An increase in the size of a pre-existing radiolucent lesion or the appearance of a new lesion.
 - **Pathologic Root Resorption:** Evidence of progressive external or internal root resorption that was not present at baseline.

- Lack of Healing: Persistence of a periapical or furcal radiolucency without any signs of reduction after a reasonable observation period (e.g., 12 months).

Data Presentation

The following tables summarize the quantitative data from a key retrospective study comparing the radiographic success of **Kri paste** and Zinc Oxide-Eugenol (ZOE) in pulpectomies of nonvital primary molars.

Table 1: Overall Radiographic Success and Failure Rates of **Kri Paste** vs. ZOE Pulpectomies

Filling Material	Number of Teeth	Follow-up (Months)	Overall Success Rate (%)	Overall Failure Rate (%)
Kri Paste	44	12 - >48	84%	16%
ZOE	34	12 - >48	65%	35%

Source: Holan, G., & Fuks, A. B. (1993). A comparison of pulpectomies using ZOE and **KRI paste** in primary molars: a retrospective study. *Pediatric dentistry*, 15(6), 403–407.[\[3\]](#)[\[4\]](#)

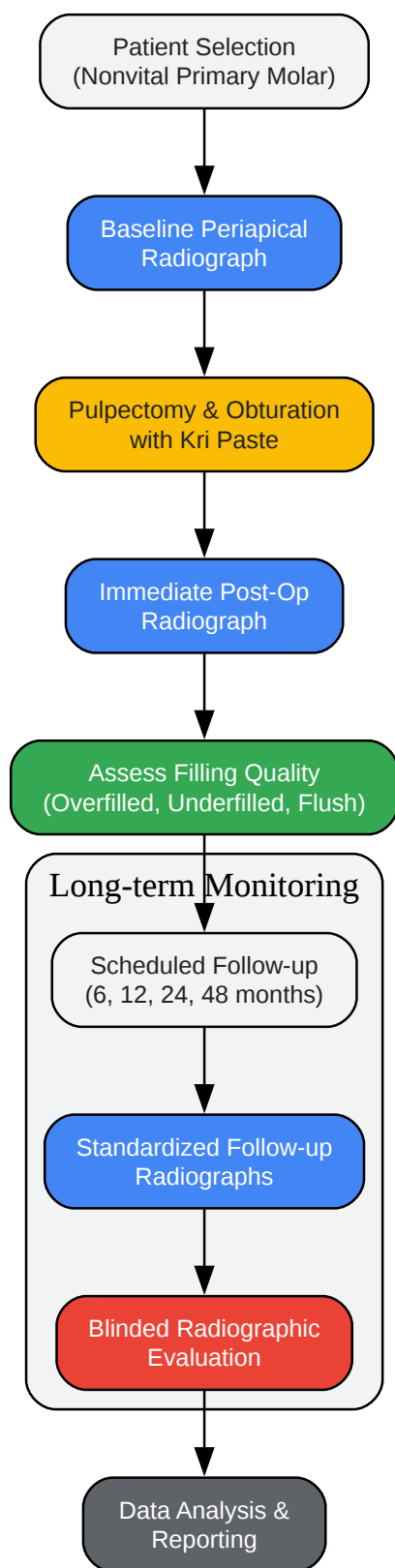
Table 2: Radiographic Success and Failure Rates Based on Filling Quality

Filling Material	Filling Quality	Success Rate (%)	Failure Rate (%)
Kri Paste	Overfilled	79%	21%
	Underfilled	86%	14%
	Flush Fill	100%	0%
ZOE	Overfilled	41%	59%
	Underfilled	83%	17%
	Flush Fill	89%	11%

Source: Holan, G., & Fuks, A. B. (1993). A comparison of pulpectomies using ZOE and **KRI paste** in primary molars: a retrospective study. *Pediatric dentistry*, 15(6), 403–407.[\[3\]](#)[\[4\]](#)

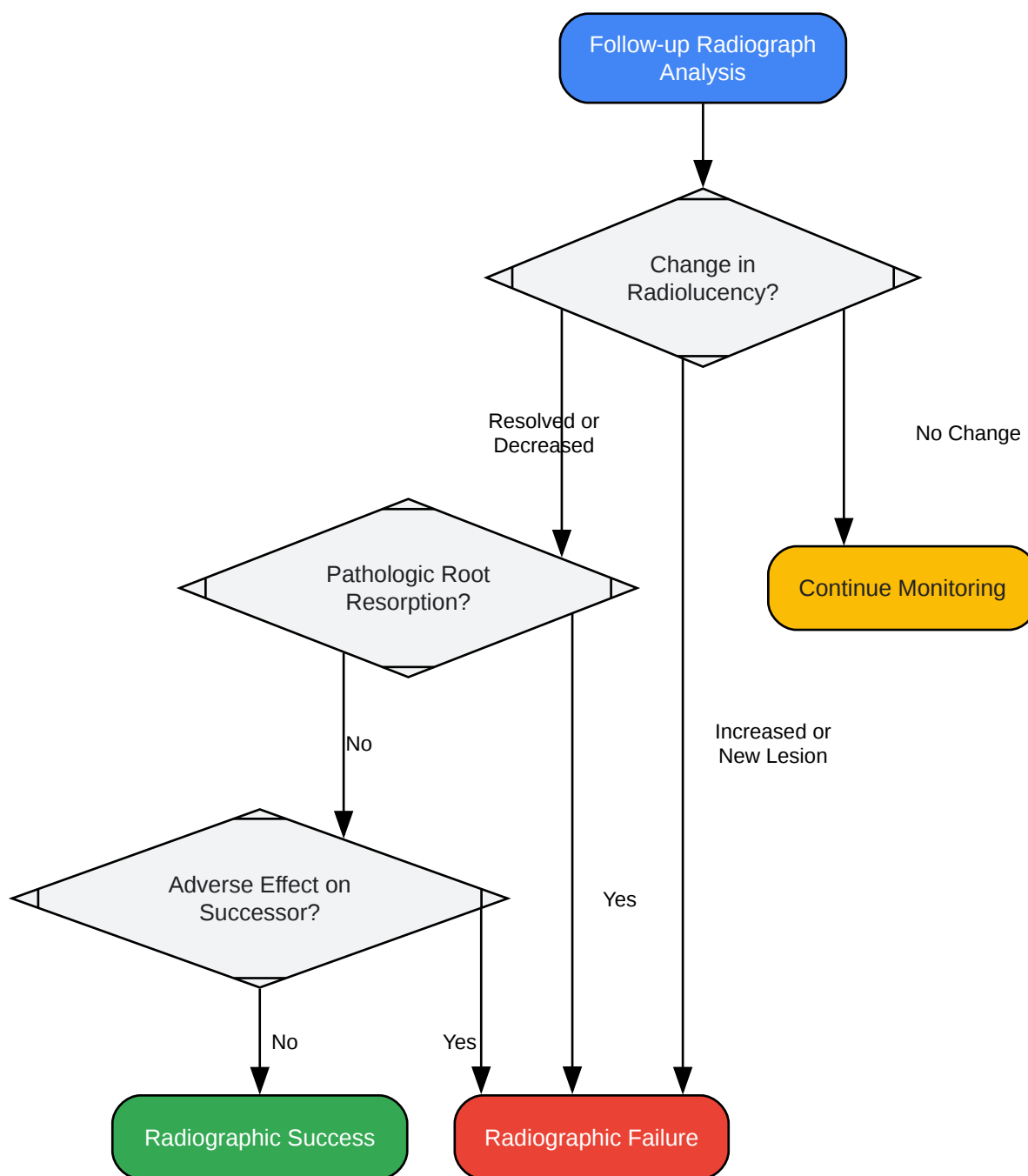
Visualizations

The following diagrams illustrate the workflow for radiographic evaluation and the decision-making process based on radiographic findings.



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*Radiographic evaluation workflow for **Kri paste** pulpectomies.*



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